Revosimeline Technical Support Center: Degradation Products & Detection

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Compound of Interest	
Compound Name:	*Revosimeline*
CAS No.:	*1810001-96-7*
Cat. No.:	*B610451*

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Welcome to the **Revosimeline** Technical Support Center. As an investigational M1 muscarinic acetylcholine receptor agonist[1], **Revosimeline** presents unique analytical challenges due to its complex bicyclic architecture—specifically, an 8-azabicyclo[3.2.1]octane core linked to a diazaspirodecane moiety[2].

This guide is designed for analytical scientists and formulation researchers developing Stability-Indicating Assays (SIAs) and troubleshooting LC-MS/MS detection. As a Senior Application Scientist, I have structured these protocols to go beyond standard operating procedures, focusing on the chemical causality behind each analytical choice to ensure your methods are robust, reproducible, and self-validating.

Section 1: Mechanistic Profiling of Degradation Pathways

Q: Based on its molecular architecture, what are the primary degradation vulnerabilities of **Revosimeline** under ICH Q1A(R2) stress conditions?

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A: **Revosimeline** (Molecular Formula: C18H29N3O3)[3] contains three distinct functional regions that dictate its degradation profile under hydrolytic and oxidative stress:

- The Ethyl Carbamate (Ester) Moiety: This region is highly susceptible to base-catalyzed hydrolysis. Cleavage of the ethyl ester yields an unstable carbamic acid intermediate that spontaneously decarboxylates, resulting in a permanent mass loss of 72 Da (loss of C2H4 and CO2).
- The Spiro-Lactam Ring: The 3-oxo-2,8-diazaspiro[4.5]decane ring is relatively stable but will undergo ring-opening hydrolysis under extreme acidic or basic conditions, covalently adding a water molecule (+18 Da).
- Tertiary Amines: The nitrogen atoms within the bicyclic and spiro systems are highly prone to N-oxidation in the presence of peroxides or prolonged light exposure, forming N-oxide degradants.

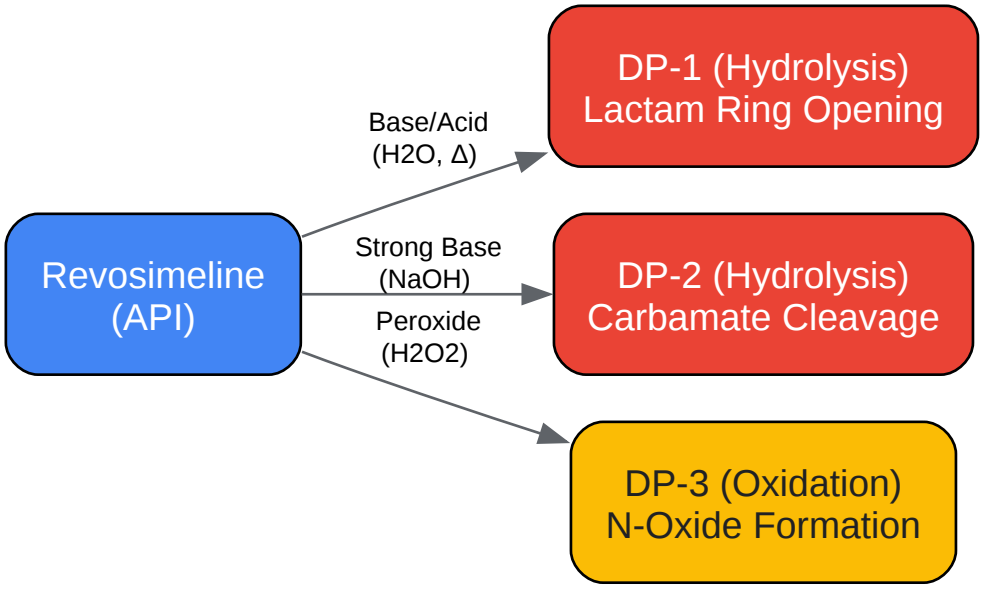

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Fig 1. Primary forced degradation pathways of **Revosimeline** under ICH Q1A(R2) stress conditions.

Section 2: Self-Validating Forced Degradation Protocol

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Q: How do I design a forced degradation study that ensures complete mass balance and prevents artifact formation?

A: A common pitfall in forced degradation is the formation of secondary analytical artifacts due to unquenched stress reagents injecting directly onto the LC column. To ensure trustworthiness, every stress protocol must be a self-validating system incorporating immediate neutralization and a System Suitability Test (SST) standard[4].

Step-by-Step Methodology: ICH Q1A(R2) Aligned Forced Degradation

- Sample Preparation: Dissolve **Revosimeline** API in Acetonitrile/HPLC-grade Water (50:50, v/v) to yield a 1.0 mg/mL stock solution.
- Acidic Stress: Transfer 1.0 mL of stock to a borosilicate vial. Add 1.0 mL of 1.0 N HCl. Seal and incubate at 60°C for 24 hours. Causality for next step: Neutralize immediately with 1.0 mL of 1.0 N NaOH to halt degradation and prevent column stationary phase stripping.
- Alkaline Stress: Transfer 1.0 mL of stock to a vial. Add 1.0 mL of 1.0 N NaOH. Incubate at 60°C for 24 hours. Neutralize with 1.0 mL of 1.0 N HCl.
- Oxidative Stress: Transfer 1.0 mL of stock to a vial. Add 1.0 mL of 3% H2O2. Incubate at 25°C for 24 hours. Causality for next step: Quench with 100 µL of 10% sodium metabisulfite to prevent ongoing oxidation of the API inside the autosampler compartment.
- Self-Validation (SST Spike): Spike all neutralized samples with a known stable internal standard (e.g., Donepezil-d7) to verify that any observed peak area loss is due to true degradation, not matrix ion suppression or sample adsorption to the glass vial.
- Dilution & Analysis: Dilute samples to a nominal concentration of 100 µg/mL using the initial mobile phase. Inject 5 µL into the LC-MS/MS.

Revosimeline Quantitative Degradation Summary

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Stress Condition	Reagent / Environment	Time & Temp	Primary Degradant	Expected[M+H]$^+$	Relative Retention Time (RRT)*
Acid Hydrolysis	1.0 N HCl	24h, 60°C	DP-1 (Lactam Open)	m/z 354.2	0.85
Base Hydrolysis	1.0 N NaOH	24h, 60°C	DP-2 (Decarboxylated)	m/z 264.2	0.60
Oxidation	3% H2O2	24h, 25°C	DP-3 (N-Oxide)	m/z 352.2	0.92
Thermal	Solid API	7 days, 105°C	None (Highly Stable)	m/z 336.2 (API)	1.00

*RRT values are approximate and depend on the specific gradient profile utilized.

Section 3: HPLC-MS/MS Troubleshooting & Method Optimization

Q: I am experiencing severe peak tailing and co-elution of the API with its N-oxide degradant (DP-3). How can I resolve this chromatographically?

A: This is a classic issue with basic analytes. **Revosimeline** contains tertiary amines with an estimated pKa around 8.5–9.0. At a neutral mobile phase pH (pH 6–8), the molecule exists in a partially ionized state. This mixed state causes secondary electrostatic interactions with residual unendcapped silanols on standard silica C18 columns, leading to peak tailing, band broadening, and poor resolution.

Resolution Strategy: You must operate at a pH at least 2 units away from the analyte's pKa to ensure the molecule is in a single, uniform ionization state.

- Approach A (High pH): Use 10 mM Ammonium Bicarbonate adjusted to pH 10.5 with ammonium hydroxide. The API will be fully unionized. Caution: You must use a hybrid-silica column designed for high pH (e.g., Waters XBridge) to prevent the dissolution of the silica bed.

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- Approach B (Low pH): Use 0.1% Formic Acid (pH ~2.7). The API will be fully protonated. To mitigate silanol interactions, use a column with Charged Surface Hybrid (CSH) technology, which provides a slight positive surface charge to repel the basic analyte and sharpen the peak.

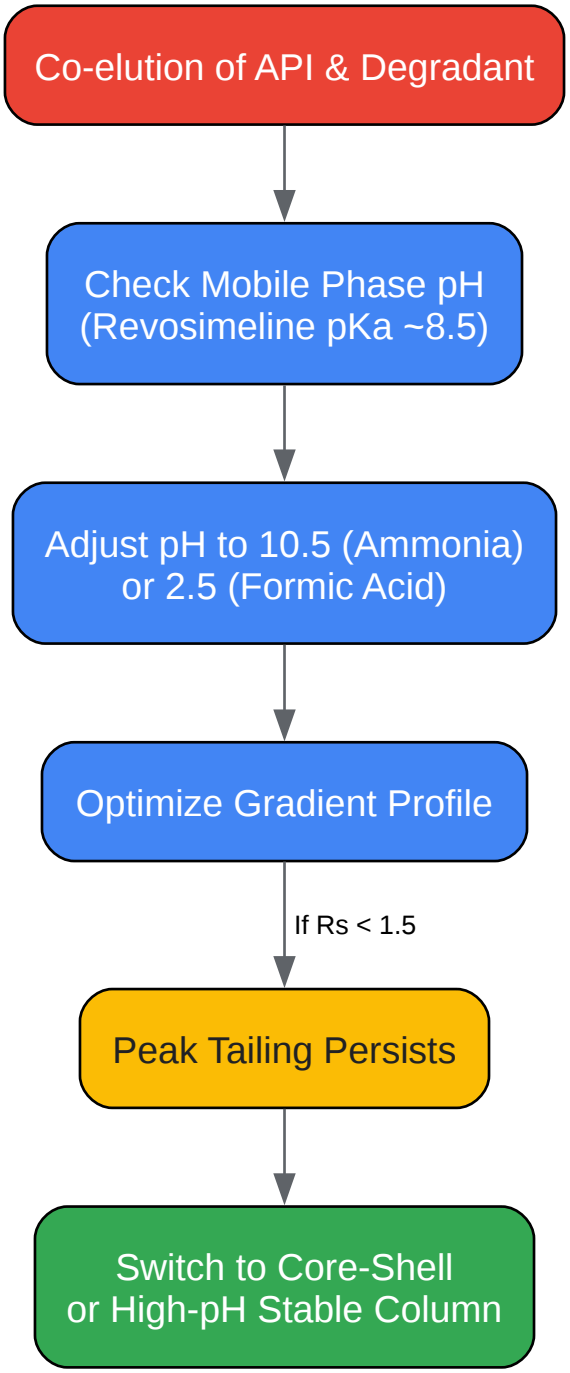

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Fig 2. LC-MS/MS method troubleshooting workflow for resolving **Revosimeline** co-elution.

Q: How do I definitively differentiate the lactam-opened degradant (DP-1) from a simple solvent adduct in the mass spectrometer?

A: The lactam-opened degradant (DP-1) has an m/z of 354.2, which is exactly +18 Da from the API parent mass (m/z 336.2). Novice analysts often confuse this with an $[M+H2O]^+$ or $[M+NH4]^+$ source adduct.

Causality & Proof: To differentiate the two, gradually increase the declustering potential (DP) or cone voltage in the ion source. Non-covalent solvent adducts (like $[M+H2O]^+$) are fragile and will break apart back to the API mass (m/z 336.2) under high in-source fragmentation energy. Conversely, a true covalent lactam-opening (DP-1) will remain highly stable at m/z 354.2 and will yield distinct MS/MS product ions (e.g., neutral loss of the newly formed primary amine) that are entirely absent in the API's fragmentation spectrum.

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